

An In-Depth Technical Guide to Triphenylmethyl(2-bromoethyl) sulfide

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Compound of Interest

Compound Name: Triphenylmethyl(2-bromoethyl)
sulfide

Cat. No.: B1145269

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Triphenylmethyl(2-bromoethyl) sulfide** (CAS No. 157522-54-8), a specialized chemical reagent. The guide details its chemical and physical properties, commercial availability, safety information, a plausible synthetic route, and its potential applications in research and drug development, particularly in the context of peptide and protein chemistry.

Chemical and Physical Properties

Triphenylmethyl(2-bromoethyl) sulfide is a derivative of triphenylmethanethiol, featuring a bromoethyl group attached to the sulfur atom. The bulky triphenylmethyl (trityl) group confers specific reactivity and steric properties to the molecule. A summary of its key properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **Triphenylmethyl(2-bromoethyl) sulfide**^[1]

Property	Value
CAS Number	157522-54-8
Molecular Formula	C ₂₁ H ₁₉ BrS
Molecular Weight	383.34 g/mol
IUPAC Name	[2-(bromoethylsulfanyl) (diphenyl)methyl]benzene
Synonyms	(2-Bromoethyl)(trityl)sulfane, (2-bromoethyl) (trityl)sulfide
Appearance	Powder or crystals
Storage Temperature	2-8°C, sealed in a dry environment[2]

Commercial Suppliers

Triphenylmethyl(2-bromoethyl) sulfide is available from a select number of chemical suppliers. The purity and available quantities may vary. Researchers should consult the suppliers' websites for the most current information.

Table 2: Commercial Suppliers of **Triphenylmethyl(2-bromoethyl) sulfide**

Supplier	Purity	Available Quantities
A2B Chem	95%	100mg, 250mg[3]
BLD Pharm	95%	100mg, 250mg, 1g[4]
Sigma-Aldrich (supplied by BLD Pharmatech)	95%	Varies

Safety and Handling

The Safety Data Sheet (SDS) provided by suppliers indicates that **Triphenylmethyl(2-bromoethyl) sulfide** should be handled with care. The following is a summary of the GHS hazard information.

Table 3: GHS Hazard Information for **Triphenylmethyl(2-bromoethyl) sulfide**[\[2\]](#)

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation

Precautionary Statements:

- Prevention: Wash hands thoroughly after handling. Do not eat, drink or smoke when using this product. Wear protective gloves/eye protection/face protection.[\[2\]](#)
- Response: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth. If on skin, wash with plenty of water. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store at 2-8°C.[\[2\]](#)
- Disposal: Dispose of contents/container to an approved waste disposal plant.[\[2\]](#)

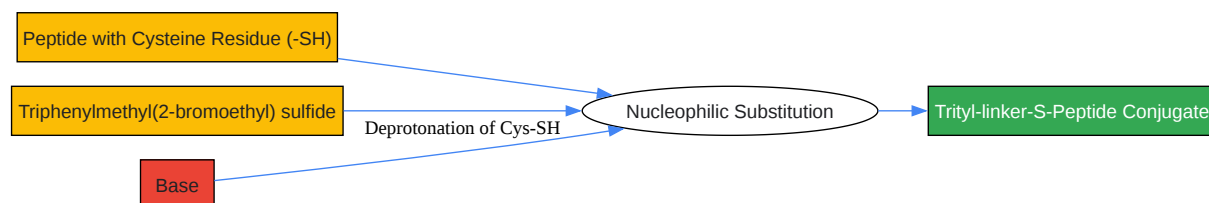
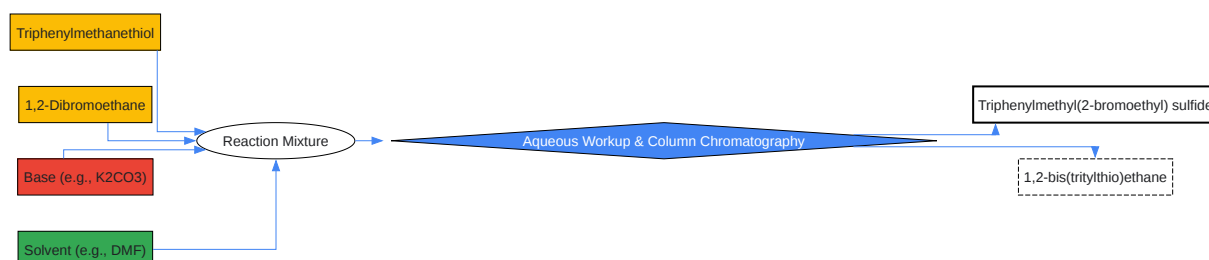
Synthesis Protocol

A specific, peer-reviewed synthesis protocol for **Triphenylmethyl(2-bromoethyl) sulfide** is not readily available in the public domain. However, a plausible and chemically sound method would involve the S-alkylation of triphenylmethanethiol with an excess of 1,2-dibromoethane in the presence of a base. This type of reaction is a standard method for the formation of thioethers.

Proposed Experimental Protocol:

- Reaction Setup: To a solution of triphenylmethanethiol (1.0 equivalent) in a suitable aprotic solvent such as N,N-dimethylformamide (DMF) or acetonitrile, add a non-nucleophilic base such as potassium carbonate (1.5 equivalents).

- **Addition of Alkylating Agent:** To the stirred suspension, add 1,2-dibromoethane (3.0-5.0 equivalents) dropwise at room temperature. The use of an excess of 1,2-dibromoethane is to minimize the formation of the bis-alkylated product, 1,2-bis(tritylthio)ethane.
- **Reaction Monitoring:** The reaction mixture is stirred at room temperature and monitored by thin-layer chromatography (TLC) until the starting thiol is consumed.
- **Workup:** Upon completion, the reaction mixture is poured into water and extracted with a suitable organic solvent such as ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- **Purification:** The crude product is purified by column chromatography on silica gel using a gradient of hexane and ethyl acetate to afford the pure **Triphenylmethyl(2-bromoethyl) sulfide**.



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References

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